

Application Notes and Protocols: Morris Water Maze with Rapastinel Acetate

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Compound of Interest		
Compound Name:	Rapastinel acetate	
Cat. No.:	B12764501	Get Quote

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These application notes provide a detailed protocol for utilizing the Morris water maze (MWM) to assess the cognitive-enhancing effects of **Rapastinel acetate**. The MWM is a widely used behavioral test to study spatial learning and memory in rodents, and it is particularly sensitive to hippocampal function and N-methyl-D-aspartate (NMDA) receptor modulation.[1][2] **Rapastinel acetate** (formerly GLYX-13) is an NMDA receptor modulator with rapid and long-lasting antidepressant and cognitive-enhancing properties.[3][4] This document outlines the experimental setup, procedures, and data analysis for investigating the impact of **Rapastinel acetate** on spatial navigation and memory consolidation.

Data Presentation

The following table summarizes quantitative data from a study investigating the effect of **Rapastinel acetate** on performance in the Morris water maze.



Treatment Group	Day 1 Path Length (m)	Day 2 Path Length (m)	Day 3 Path Length (m)	Day 4 Path Length (m)	Day 5 Path Length (m)
Vehicle (Saline)	~12.5	~9.0	~7.5	~6.0	~5.0
Rapastinel (3 mg/kg IV)	~9.5	~6.5	~5.0	~4.0	~3.5
Detaile					

Data is

estimated

from Burgdorf

et al. (2015).

[5] A single

dose was

administered

24 hours

before the

first test

session.

Experimental Protocols

This protocol is designed to assess the effects of **Rapastinel acetate** on spatial learning and memory in rodents using the Morris water maze.

Materials and Equipment

- Morris Water Maze: A circular tank (122-210 cm in diameter) filled with water made opaque with non-toxic white tempera paint or non-fat dry milk. The water temperature should be maintained at 24-26°C.
- Escape Platform: A platform (10-12 cm in diameter) submerged 1-2 cm below the water surface.
- Visual Cues: Various high-contrast shapes and patterns placed on the walls of the testing room to serve as distal spatial cues.



- Animal Subjects: Adult male Sprague Dawley rats (2-3 months old) or other appropriate rodent models.
- Rapastinel Acetate: To be dissolved in a sterile saline vehicle (0.9%).
- Video Tracking System: A camera mounted above the maze connected to a computer with software for recording and analyzing the animal's swim path, escape latency, and other behavioral parameters.
- Holding Cages: Clean cages with a heating pad for warming the animals after trials.

Experimental Procedure

The experiment is typically conducted over several days and consists of three main phases: habituation, acquisition training, and a probe trial.

- a. Habituation (Day 0)
- Handling: Handle the animals for several days prior to the experiment to acclimate them to the experimenter.
- Swim Acclimation: Allow each animal to swim freely in the maze for 60 seconds without the platform present. This helps to reduce stress and habituate them to the water.
- Platform Exposure: After the free swim, gently guide the animal to the escape platform and allow it to remain there for 15-30 seconds before returning it to its home cage.
- b. Drug Administration
- Administer a single intravenous (IV) injection of Rapastinel acetate (3 mg/kg) or the saline vehicle 24 hours before the first acquisition trial. The timing of administration can be adjusted to investigate effects on acquisition, consolidation, or retrieval.
- c. Acquisition Training (Days 1-5)
- Trial Structure: Conduct 4 trials per day for 5 consecutive days.



- Starting Positions: For each trial, gently place the animal into the water facing the wall of the tank at one of four quasi-randomly selected starting positions (e.g., North, South, East, West).
- Escape Task: Allow the animal to swim and locate the submerged platform. The trial ends when the animal climbs onto the platform.
- Maximum Trial Length: If the animal does not find the platform within 60-90 seconds, gently guide it to the platform.
- Inter-Trial Interval (ITI): Allow the animal to rest on the platform for 15-30 seconds between trials.
- Data Collection: The video tracking system will record the escape latency (time to find the platform), path length, and swim speed for each trial.
- d. Probe Trial (Day 6)
- Platform Removal: 24 hours after the final acquisition trial, conduct a single probe trial where the escape platform is removed from the maze.
- Trial Procedure: Place the animal in the maze at a novel start position and allow it to swim for 60 seconds.
- Data Collection: Record the time spent in the target quadrant (the quadrant that previously contained the platform), the number of times the animal crosses the former platform location, and the swim path.

Data Analysis

- Acquisition Phase: Analyze the escape latency and path length across the training days
 using a two-way repeated-measures ANOVA to compare the performance of the Rapastineltreated group and the vehicle-treated group.
- Probe Trial: Compare the time spent in the target quadrant and the number of platform location crossings between the two groups using an independent samples t-test or a nonparametric equivalent.



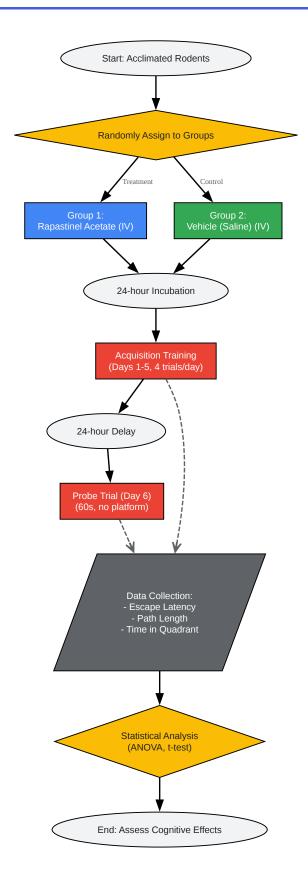
- Swim Speed: Analyze swim speed to ensure that any observed differences in performance are not due to motor deficits.
- Search Strategies: Advanced analysis can categorize the swim paths into different search strategies (e.g., spatial, systematic, random) to provide a more nuanced understanding of cognitive function.

Visualizations Signaling Pathway of Rapastinel Acetate









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